

Mastering Safety: A Researcher's Guide to Handling 4-Cyclopropyl-4-oxobutyric Acid

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Compound of Interest

Compound Name: 4-Cyclopropyl-4-oxobutyric acid

Cat. No.: B1591253

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For the diligent researcher and drug development professional, the integrity of our work is intrinsically linked to the safety and precision of our practices. This guide provides essential, immediate safety and logistical information for handling **4-Cyclopropyl-4-oxobutyric acid**. Moving beyond a simple checklist, we delve into the rationale behind each procedural step, ensuring a culture of safety and scientific excellence in your laboratory.

While a comprehensive Safety Data Sheet (SDS) with specific GHS classifications for **4-Cyclopropyl-4-oxobutyric acid** is not readily available in public domains, its structural classification as a keto acid and available data on similar compounds allow us to establish a robust safety protocol. The information herein is synthesized from supplier data and established principles of laboratory safety for handling potentially hazardous chemical compounds.

Understanding the Compound: Physicochemical Properties

A foundational understanding of a compound's properties is paramount to safe handling.

Property	Value	Source
CAS Number	53712-75-7	[1]
Molecular Formula	C ₇ H ₁₀ O ₃	[1]
Molecular Weight	142.15 g/mol	[1]
Appearance	Solid (Melting Point: 67-72°C)	Alfa Chemistry
Flash Point	67°C (Conflicting data exists)	[2]

The compound is a solid at room temperature, which necessitates procedures to mitigate dust inhalation. The reported flash point indicates that while not highly flammable, it can ignite.

Core Directive: Personal Protective Equipment (PPE)

Given the likely irritant nature of this organic acid, a comprehensive PPE strategy is non-negotiable. The following table outlines the recommended PPE and the rationale for its use.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves	Provides chemical resistance against acids and organic compounds. Double-gloving is recommended for extended handling periods or when working with larger quantities.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is required when handling larger quantities or if there is a significant splash risk.	Protects against dust particles and potential splashes. A face shield offers a broader area of protection for the entire face.
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Necessary when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of dust particles.
Protective Clothing	Laboratory coat	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict, logical workflow is critical for minimizing exposure and ensuring reproducible results.

Preparation and Donning PPE

- Inspect all PPE for integrity before use. Discard any damaged items.
- Don the laboratory coat and ensure it is fully buttoned.
- Don the respirator, if required, ensuring a proper seal.

- Don eye and face protection.
- Wash hands thoroughly before donning gloves.
- Don the first pair of nitrile gloves, ensuring they cover the cuffs of the lab coat.
- Don the second pair of nitrile gloves if double-gloving.

Handling 4-Cyclopropyl-4-oxobutyric Acid

- Engineering Controls: All handling of the solid compound should ideally be performed in a certified chemical fume hood to minimize inhalation risk.
- Weighing: When weighing, use a balance with a draft shield. Handle the compound gently to avoid creating airborne dust.
- Dissolving: When dissolving the solid, add it slowly to the solvent to control any potential exothermic reactions.
- Reactions: For chemical reactions, use appropriate glassware and ensure the setup is secure.

Doffing and Disposal of PPE

- Remove the outer pair of gloves (if double-gloved) by peeling them off without touching the outer surface.
- Remove the laboratory coat by rolling it outwards and away from the body.
- Remove face and eye protection.
- Remove the inner pair of gloves following the same procedure as the outer pair.
- Wash hands thoroughly with soap and water.
- Dispose of all used PPE in a designated hazardous waste container.

Emergency Response and Disposal

Spill Response:

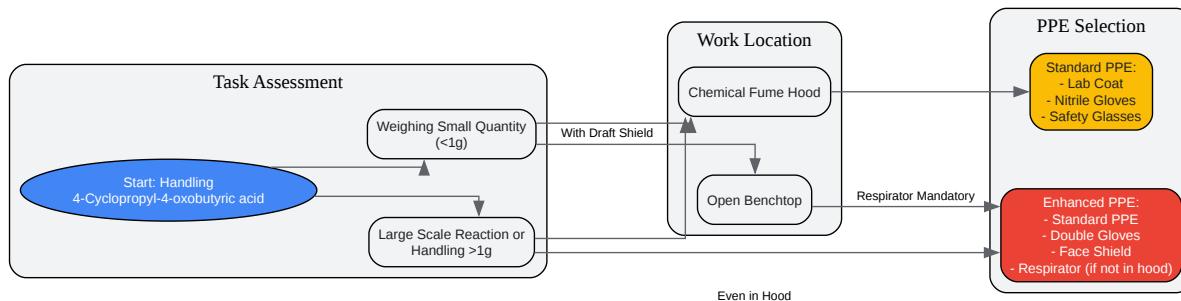
- Small Spills: For small spills of the solid, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with an appropriate solvent.
- Large Spills: For larger spills, evacuate the area and follow your institution's emergency procedures.

Waste Disposal:

- Dispose of unused **4-Cyclopropyl-4-oxobutyric acid** and any contaminated materials in a designated hazardous waste container in accordance with local, state, and federal regulations.

Visualizing the PPE Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE based on the handling task.



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Caption: PPE selection workflow for handling **4-Cyclopropyl-4-oxobutyric acid**.

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References

- 1. scbt.com [scbt.com]
- 2. 4-Cyclopropyl-4-oxobutyric acid | 53712-75-7 | DCA71275 [biosynth.com]
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